

Technical Guide: Glycoursodeoxycholic Acid-d5

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Compound of Interest

Compound Name: **Glycoursodeoxycholic Acid-d5**

Cat. No.: **B15338675**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Glycoursodeoxycholic Acid-d5** (GUDCA-d5), a deuterated stable isotope-labeled form of Glycoursodeoxycholic Acid (GUDCA). GUDCA is a glycine-conjugated secondary bile acid that plays a significant role in metabolic regulation and cellular protection. GUDCA-d5 is an essential tool for researchers in drug development and metabolic studies, primarily utilized as an internal standard for accurate quantification of endogenous GUDCA in biological matrices.

Chemical and Physical Properties

Glycoursodeoxycholic Acid-d5 is structurally identical to its endogenous counterpart, with the exception of five deuterium atoms incorporated into its molecular structure. This isotopic labeling results in a higher molecular weight, allowing for its differentiation from unlabeled GUDCA in mass spectrometry-based analyses, without altering its chemical behavior.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Glycoursodeoxycholic Acid-d5**.

Property	Value	Source(s)
CAS Number	Not Available (NA)	[1]
Unlabeled CAS Number	64480-66-6	[2]
Molecular Formula	C ₂₆ H ₃₈ D ₅ NO ₅	[3]
Molecular Weight	454.65 g/mol	[3]
Exact Mass	454.34550720 Da	[4]
Appearance	White to Off-White Solid	[5]
Melting Point	>210°C (decomposes)	[5]
Solubility	DMSO (Slightly), Ethanol (Slightly), Methanol (Slightly)	[5]
Storage Temperature	-20°C	[5]
Computed XLogP3	4.3	[4]

Experimental Protocols

Glycoursodeoxycholic Acid-d5 is predominantly used as an internal standard in quantitative bioanalytical methods, such as Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), to ensure the accuracy and precision of the measurement of unlabeled GUDCA.[\[6\]](#)

Protocol: Quantification of Glycoursodeoxycholic Acid in Human Plasma using LC-MS/MS

This protocol outlines a typical stable isotope dilution method for the quantification of GUDCA in human plasma samples.

1. Materials and Reagents:

- Glycoursodeoxycholic Acid (GUDCA) analytical standard
- **Glycoursodeoxycholic Acid-d5** (GUDCA-d5) internal standard (IS)

- Human plasma (charcoal-stripped or analyte-free) for calibration standards and quality controls
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium formate
- Formic acid or Acetic acid
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) or Protein Precipitation (PPT) consumables

2. Preparation of Standard and Internal Standard Stock Solutions:

- GUDCA Stock Solution (1 mg/mL): Accurately weigh and dissolve GUDCA in methanol.
- GUDCA-d5 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve GUDCA-d5 in methanol.
- Working Solutions: Prepare serial dilutions of the GUDCA stock solution in methanol:water (1:1, v/v) to create calibration standards. Prepare a working solution of GUDCA-d5 IS at an appropriate concentration (e.g., 100 ng/mL).

3. Sample Preparation (Protein Precipitation):

- To 50 μ L of plasma sample, calibrator, or quality control, add 150 μ L of the GUDCA-d5 IS working solution in acetonitrile.
- Vortex the mixture for 2 minutes to precipitate proteins.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Transfer the supernatant to an HPLC vial for analysis.[\[7\]](#)[\[8\]](#)

4. LC-MS/MS Conditions:

- HPLC System: A UHPLC system.
- Column: A reverse-phase C18 column (e.g., 50mm x 2.1mm, 1.8 μ m).[9]
- Mobile Phase A: 0.1% Formic Acid in Water.[8]
- Mobile Phase B: Acetonitrile:Methanol (1:1, v/v) with 0.1% Formic Acid.[8]
- Flow Rate: 0.5 mL/min.
- Gradient Elution: A linear gradient from 40% to 98% Mobile Phase B over 8 minutes, followed by a re-equilibration step.[8]
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Negative.
- Multiple Reaction Monitoring (MRM) Transitions:
 - GUDCA: Q1: 448.3 m/z \rightarrow Q3: 74.0 m/z[7]
 - GUDCA-d5: Q1: 453.3 m/z \rightarrow Q3: 74.0 m/z (Note: The precursor ion will be shifted by +5 Da, while the fragment is expected to be the same glycine moiety).

5. Data Analysis:

- Quantify GUDCA in the samples by calculating the peak area ratio of the analyte to the internal standard against a calibration curve constructed from the standards.

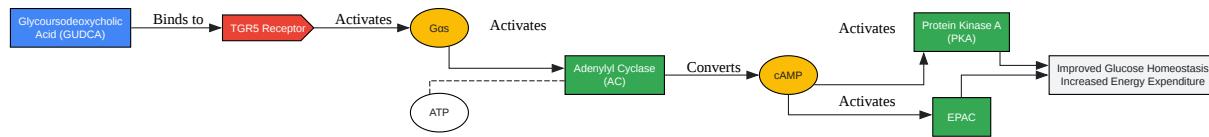
Signaling Pathways and Biological Role

GUDCA is not merely a product of bile acid metabolism; it is an active signaling molecule involved in maintaining metabolic homeostasis and protecting against cellular stress.[10][11]

TGR5 Signaling Pathway

GUDCA, along with other bile acids, is an agonist for the Takeda G-protein coupled receptor 5 (TGR5). Activation of TGR5 is linked to beneficial metabolic effects, including improved glucose

homeostasis and increased energy expenditure.[12][13]

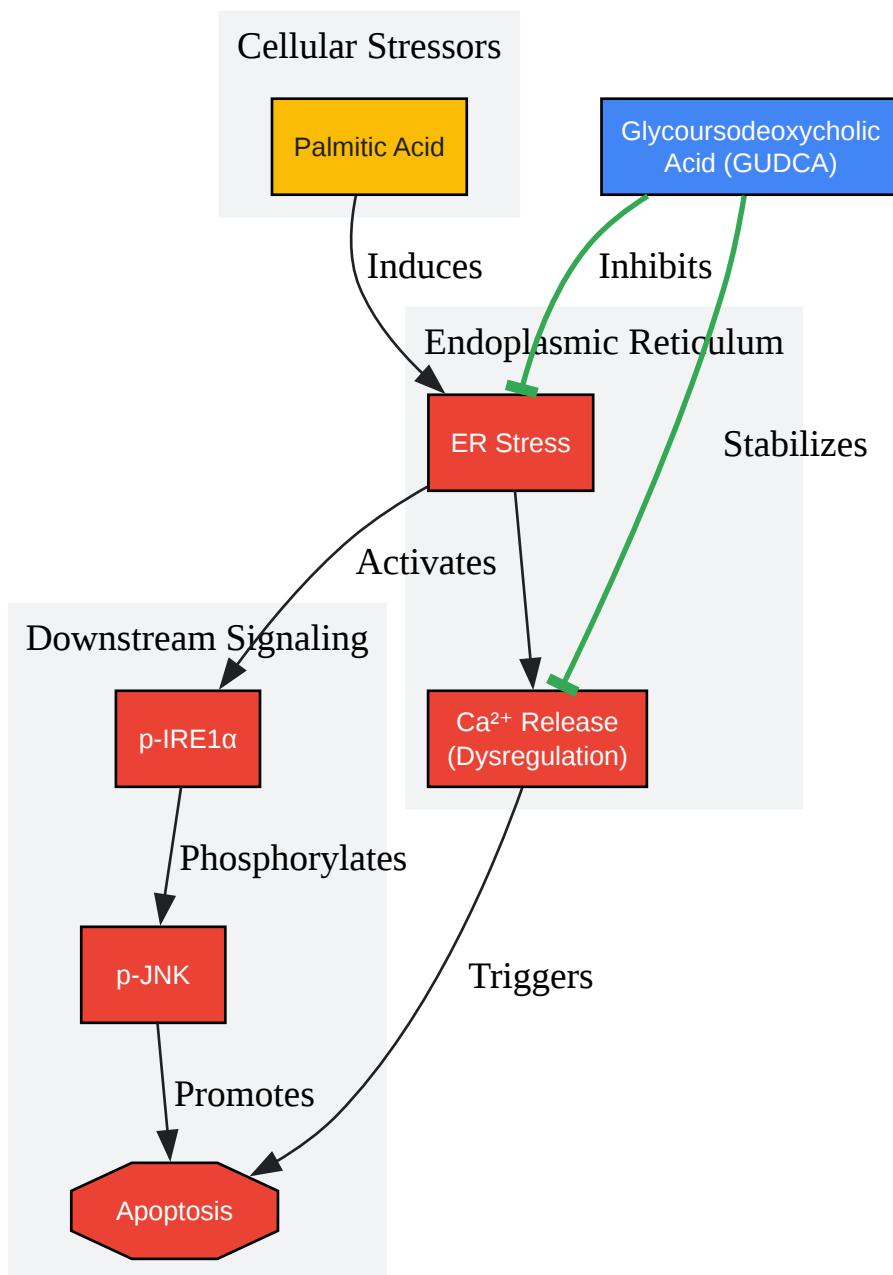


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Caption: GUDCA activation of the TGR5 signaling cascade.

Inhibition of Endoplasmic Reticulum (ER) Stress

GUDCA has been shown to ameliorate ER stress, a key pathological factor in metabolic diseases like insulin resistance and hepatic steatosis.[11] It works by reducing the expression of key ER stress markers and stabilizing intracellular calcium homeostasis.[11][14]



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Caption: GUDCA's protective role against ER stress.

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